

In Vitro Characterization of Olguine: Data Currently Unavailable in Publicly Accessible Literature

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Compound of Interest

Compound Name: *Olguine*

Cat. No.: *B1235999*

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A comprehensive in-depth technical guide on the in vitro characterization of the compound referred to as "**Olguine**" cannot be constructed at this time due to a lack of available scientific data in the public domain.

Initial investigations into the scientific literature revealed a specific compound, 10-Epi-**olguine**, an unsaturated lactone isolated from the plant *Rabdosia ternifolia*. A 1997 publication in the *Journal of Natural Products* identified this compound and noted that it "displayed modest cytotoxicity in several human cancer cell lines."^[1]

However, the publicly accessible abstract of this key publication does not contain the specific quantitative data, such as IC50 values, or the detailed experimental protocols required to fulfill the creation of an in-depth technical guide. This critical information is necessary for:

- **Quantitative Data Presentation:** Summarizing binding affinities, IC50/EC50 values, and other quantitative measures into structured tables for comparative analysis.
- **Detailed Experimental Protocols:** Providing the precise methodologies for the key experiments that were conducted to characterize the compound's in vitro activity.
- **Signaling Pathway and Workflow Visualization:** Creating diagrams to illustrate the compound's mechanism of action or the experimental procedures used, as no information on these aspects is currently available.

Subsequent targeted searches for "10-Epi-olguine" and "Olguine" did not yield any further publications or data repositories containing the requisite detailed information. The full text of the original scientific article, which likely contains the necessary data, is not accessible through the available search tools.

Without access to the primary research data, any attempt to generate the requested technical guide would be speculative and would not meet the standards of a scientific or technical document for researchers, scientists, and drug development professionals. Further research and access to more detailed scientific literature are required to characterize "Olguine" or "10-Epi-olguine" in vitro.

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References

- 1. 10-Epi-olguine from Rabdosia ternifolia - PubMed [pubmed.ncbi.nlm.nih.gov]
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